

# Technical Guide: Spectroscopic Analysis of 3-(Morpholin-4-yl)propylamine

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## Compound of Interest

Compound Name: *[3-(Morpholin-4-yl)propyl](propan-2-yl)amine*

Cat. No.: *B7820057*

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## Executive Summary

3-(Morpholin-4-yl)propylamine (CAS: 123-00-2), also known as N-(3-aminopropyl)morpholine, is a critical bifunctional intermediate used in the synthesis of pharmaceuticals, surfactants, and polymerization catalysts. Its structure features a saturated morpholine ring attached to a primary amine via a propyl linker.

This guide provides a rigorous analysis of the spectroscopic signatures (NMR, IR, MS) required for the structural validation of this compound. It is designed for analytical chemists and process engineers who require definitive data for quality control and structural elucidation.<sup>[1]</sup>

## Chemical Identity & Physical Properties

Before spectroscopic analysis, verify the physical state and purity of the sample.<sup>[1]</sup>

| Property         | Value                                    | Notes                                                   |
|------------------|------------------------------------------|---------------------------------------------------------|
| IUPAC Name       | 3-(Morpholin-4-yl)propan-1-amine         |                                                         |
| Formula          | C                                        |                                                         |
|                  | H                                        |                                                         |
|                  | N                                        |                                                         |
|                  | O                                        |                                                         |
| Molecular Weight | 144.22 g/mol                             |                                                         |
| Appearance       | Colorless to pale yellow liquid          | Hygroscopic; absorbs CO from air.                       |
| Boiling Point    | 224 °C                                   | High boiling point requires vacuum for distillation.[1] |
| Density          | 0.987 g/mL (25 °C)                       |                                                         |
| Solubility       | Miscible with water, ethanol, chloroform | Use CDCl                                                |
|                  |                                          | or D                                                    |
|                  |                                          | O for NMR.[1]                                           |

## Nuclear Magnetic Resonance (NMR) Spectroscopy[2][3][4][5]

### Sample Preparation[1]

- Solvent: Chloroform-d (CDCl

) is the standard solvent. It prevents exchange broadening of the amine protons (unless the sample is very wet) and provides good solubility.[1] D

O can be used but will exchange the NH

protons, causing them to disappear.[1]

- Concentration: ~10-20 mg in 0.6 mL solvent.[1]
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.[1][2]

## **$^1\text{H}$ NMR Analysis (300-400 MHz, CDCl )**

The proton spectrum is characterized by the symmetry of the morpholine ring and the distinct triplet patterns of the propyl chain.

| Shift ( $\delta$ , ppm) | Multiplicity  | Integration | Assignment    | Structural Context                                                               |
|-------------------------|---------------|-------------|---------------|----------------------------------------------------------------------------------|
| 3.70                    | Triplet ( Hz) | 4H          | O-CH          | Morpholine ring (adjacent to Oxygen). Deshielded by electronegative O.           |
| 2.75                    | Triplet ( Hz) | 2H          | N-CH (Propyl) | Propyl chain C1 (adjacent to primary amine).                                     |
| 2.43                    | Triplet ( Hz) | 4H          | N-CH (Ring)   | Morpholine ring (adjacent to Nitrogen).                                          |
| 2.35 - 2.40             | Triplet ( Hz) | 2H          | N-CH (Propyl) | Propyl chain C3 (adjacent to Morpholine Nitrogen). Often overlaps with 2. [1]43. |
| 1.64                    | Quintet ( Hz) | 2H          | C-CH -C       | Propyl chain C2 (Middle methylene).                                              |
| 1.37                    | Broad Singlet | 2H          | -NH           | Primary amine protons.[1] Shift varies with concentration and moisture.[1]       |

Key Diagnostic Feature: Look for the 4:4 ratio of the morpholine triplets (3.70 and 2.43 ppm). The propyl chain appears as two triplets and a distinct quintet upfield.

## <sup>13</sup>C NMR Analysis (75-100 MHz, CDCl<sub>3</sub>)

The carbon spectrum should display 5 distinct signals due to the symmetry of the morpholine ring.

| Shift ( $\delta$ , ppm) | Carbon Type | Assignment     | Notes                                                   |
|-------------------------|-------------|----------------|---------------------------------------------------------|
| 67.0                    | CH          | Morpholine O-C | Most deshielded signal due to Oxygen.                   |
| 57.5                    | CH          | Propyl C3      | Adjacent to Morpholine Nitrogen.<br><a href="#">[1]</a> |
| 53.8                    | CH          | Morpholine N-C | Symmetric carbons next to Ring Nitrogen.                |
| 40.5                    | CH          | Propyl C1      | Adjacent to Primary Amine (-NH<br>).                    |
| 29.5                    | CH          | Propyl C2      | Middle methylene carbon. <a href="#">[1]</a>            |

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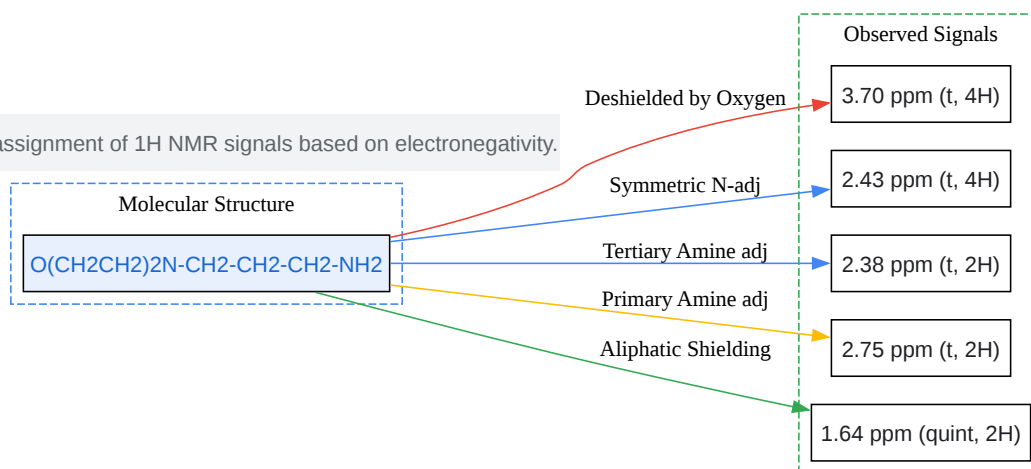
*Note: If the sample contains carbonate salts (from CO*

*absorption), a peak at ~160 ppm may appear.[\[1\]](#)*

## NMR Assignment Logic Diagram

The following diagram illustrates the logical flow for assigning the NMR signals based on electronegativity and symmetry.

Fig 1. Logical assignment of <sup>1</sup>H NMR signals based on electronegativity.



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## Mass Spectrometry (MS)

Mass spectrometry is definitive for confirming the molecular weight and the presence of the morpholine moiety.[1]

## Ionization & Molecular Ion

- Method: Electron Impact (EI) or Electrospray Ionization (ESI).[1]
- Molecular Ion (M<sup>+</sup>): m/z 144.[1]
- Nitrogen Rule: The even mass (144) confirms an even number of nitrogen atoms (2).

## Fragmentation Pattern (EI, 70 eV)

The fragmentation is dominated by alpha-cleavage adjacent to the nitrogen atoms.

| m/z | Abundance        | Fragment Structure  | Mechanism                                    |
|-----|------------------|---------------------|----------------------------------------------|
| 144 | < 10%            | [M]                 | Molecular Ion.                               |
| 114 | ~10%             | [M - CH<br>NH<br>]  | Loss of primary amine<br>tail (less common). |
| 100 | 100% (Base Peak) | [Morpholine-CH<br>] | $\alpha$ -cleavage at propyl<br>chain.       |
| 30  | ~30%             | [CH<br>=NH<br>]     | $\alpha$ -cleavage at primary<br>amine end.  |

## Fragmentation Pathway

The formation of the base peak (m/z 100) is the most reliable identifier for N-alkyl morpholines.

[1]

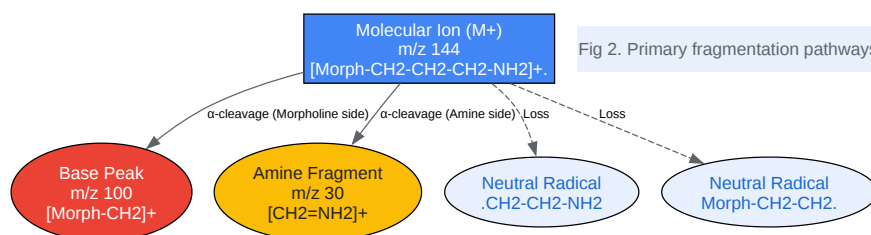


Fig 2. Primary fragmentation pathways in Electron Impact (EI) Mass Spectrometry.

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## Infrared (IR) Spectroscopy

IR spectroscopy is useful for confirming the functional groups, particularly the primary amine and the ether linkage.[\[1\]](#)[\[3\]](#)

- Method: ATR (Attenuated Total Reflectance) or Liquid Film (Neat).[\[1\]](#)

| Wavenumber (cm ) | Intensity     | Assignment    | Notes                                                                  |
|------------------|---------------|---------------|------------------------------------------------------------------------|
| 3300 - 3400      | Medium, Broad | N-H Stretch   | Characteristic of primary amines (-NH ). May appear as a weak doublet. |
| 2800 - 2950      | Strong        | C-H Stretch   | Aliphatic C-H bonds (CH groups).                                       |
| 1580 - 1650      | Medium        | N-H Bend      | Scissoring vibration of the primary amine.                             |
| 1115             | Strong        | C-O-C Stretch | Diagnostic band for the morpholine ether linkage.                      |
| 1450             | Medium        | CH Bend       | Methylene deformation.                                                 |

## References

- National Institute of Standards and Technology (NIST). 4-Morpholinepropanamine Mass Spectrum & IR Data. NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- PubChem. N-(3-Aminopropyl)morpholine Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)

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## Sources

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- To cite this document: BenchChem. [Technical Guide: Spectroscopic Analysis of 3-(Morpholin-4-yl)propylamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7820057/docs#technical-guide-spectroscopic-analysis-of-3-morpholin-4-yl-propylamine>]

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